

Application Notes and Protocols for the Extraction of Confoline from Convolvulus subhirsutus

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Compound of Interest

Compound Name: *Confoline*
CAS No.: 76971-33-0
Cat. No.: B14171207

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Introduction

Convolvulus subhirsutus, a perennial plant native to Central Asia, is a known source of various tropane alkaloids. Among these, **Confoline**, structurally identified as (+)-N-formylconvolvine, is a notable compound. This document provides a detailed protocol for the extraction and isolation of **Confoline** from the roots of Convolvulus subhirsutus, based on available scientific literature. The methodologies outlined herein are intended to guide researchers in the efficient recovery and purification of this alkaloid for further pharmacological and drug development studies. The roots of the plant are the preferred source due to their higher total alkaloid content.

Quantitative Data Summary

The following table summarizes the key quantitative data related to the alkaloid content in Convolvulus subhirsutus.

Parameter	Value	Plant Part	Reference
Total Alkaloid Content	0.6 - 1.6%	Roots	[1]
Total Alkaloid Content	0.6 - 0.75%	Aerial Part	[1]
Convolvine Content	~40-50% of total alkaloids	Roots & Aerial Part	[1]
Confoline (as (+)-N-formylconvolvine)	Present in the nonphenolic fraction	Roots	[2]
Optimal Extraction Solvent	80% Ethanol	Roots & Aerial Part	[3]

Experimental Protocols

This section details the recommended procedures for the extraction, fractionation, and purification of **Confoline** from *Convolvulus subhirsutus* roots.

Plant Material Preparation

- **Collection and Identification:** Collect the roots of *Convolvulus subhirsutus* during the period of vigorous growth. Ensure proper botanical identification of the plant material.
- **Drying and Pulverization:** Thoroughly wash the collected roots to remove any soil and debris. Air-dry the roots in a well-ventilated area or use a mechanical dryer at a temperature not exceeding 40-50°C to prevent degradation of thermolabile compounds. Once completely dried, pulverize the roots into a fine powder using a mechanical grinder.

Extraction of Total Alkaloids

While several methods like infusion, Soxhlet, and ultrasonic extraction can be used, microwave-assisted extraction is suggested for optimal efficiency[3].

- **Maceration (Standard Method):**
 - Weigh the powdered root material.

- Macerate the powder in 80% ethanol at a 1:10 (w/v) ratio for 72 hours at room temperature with occasional stirring.
- Filter the extract through cheesecloth and then Whatman No. 1 filter paper.
- Repeat the extraction process two more times with fresh solvent to ensure exhaustive extraction.
- Combine the filtrates and concentrate them under reduced pressure using a rotary evaporator at a temperature below 50°C to obtain a crude ethanolic extract.
- Microwave-Assisted Extraction (Optimal Method):
 - Place the powdered root material in a suitable vessel with 80% ethanol.
 - Perform extraction in a microwave extractor. Note: Optimal time, temperature, and power settings should be determined empirically, as they are not detailed in the available literature.
 - After extraction, filter the mixture and concentrate the filtrate as described in the maceration method.

Acid-Base Partitioning for Alkaloid Fractionation

This step separates the total alkaloids from other plant constituents and further fractionates them into phenolic and nonphenolic bases. **Confoline** is found in the nonphenolic fraction[2].

- Acidification: Dissolve the crude ethanolic extract in a 5% aqueous hydrochloric acid solution.
- Removal of Neutral and Acidic Compounds: Extract the acidic solution with a nonpolar solvent such as diethyl ether or chloroform to remove fats, waxes, and other non-alkaloidal compounds. Discard the organic layer.
- Basification: Make the aqueous layer alkaline by adding a base, such as ammonium hydroxide or sodium carbonate, until a pH of 9-10 is reached. This will precipitate the free alkaloids.

- **Extraction of Free Alkaloids:** Extract the basified aqueous solution multiple times with chloroform or a chloroform-methanol mixture (e.g., 3:1 v/v).
- **Concentration:** Combine the organic extracts and dry them over anhydrous sodium sulfate. Filter and evaporate the solvent under reduced pressure to yield the total crude alkaloid mixture.

Separation of Nonphenolic Alkaloids

- **Phenolic/Nonphenolic Separation:** Dissolve the total crude alkaloid mixture in chloroform.
- Extract this solution with an aqueous solution of a weak base, such as sodium bicarbonate or a dilute sodium hydroxide solution. The phenolic alkaloids will dissolve in the aqueous phase, while the nonphenolic alkaloids, including **Confoline**, will remain in the chloroform layer.
- Separate the chloroform layer containing the nonphenolic alkaloids and wash it with distilled water to remove any residual base.
- Dry the chloroform solution over anhydrous sodium sulfate and evaporate the solvent to obtain the crude nonphenolic alkaloid fraction.

Chromatographic Purification of Confoline

The crude nonphenolic alkaloid fraction is a mixture of several compounds and requires chromatographic separation for the isolation of pure **Confoline**.

- **Column Chromatography:**
 - **Stationary Phase:** Pack a glass column with silica gel (60-120 mesh) or alumina, using a suitable solvent as a slurry.
 - **Sample Loading:** Dissolve the crude nonphenolic alkaloid fraction in a minimal amount of the initial mobile phase solvent and load it onto the column.
 - **Elution:** Elute the column with a gradient of solvents, starting with a nonpolar solvent and gradually increasing the polarity. A common solvent system for alkaloid separation is a

gradient of chloroform and methanol. For example, start with 100% chloroform and gradually increase the percentage of methanol.

- Fraction Collection: Collect the eluate in fractions and monitor the separation using Thin Layer Chromatography (TLC).
- TLC Analysis: Spot the collected fractions on a TLC plate (silica gel G) and develop it in a suitable solvent system (e.g., chloroform:methanol, 9:1 v/v). Visualize the spots under UV light and/or by using Dragendorff's reagent, which is specific for alkaloids.
- Pooling and Concentration: Combine the fractions that show a pure spot corresponding to **Confoline** and evaporate the solvent to yield the isolated compound.
- Preparative High-Performance Liquid Chromatography (Prep-HPLC):
 - For higher purity, the fractions containing **Confoline** from column chromatography can be further purified using preparative HPLC.
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient of acetonitrile and water, often with an additive like formic acid or trifluoroacetic acid, is typically employed.
 - Detection: UV detection at a wavelength determined by the UV absorbance maximum of **Confoline**.
 - The purified **Confoline** fraction is collected and the solvent is removed by lyophilization or evaporation.

Structure Elucidation and Quantification

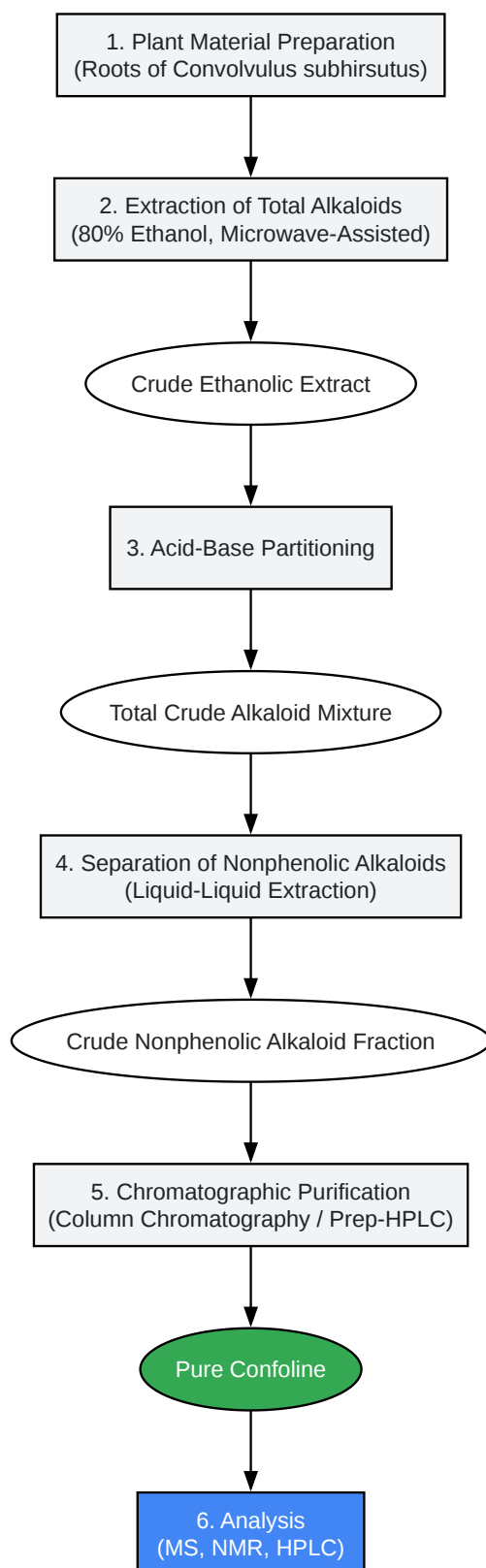
The identity and purity of the isolated **Confoline** should be confirmed using modern analytical techniques.

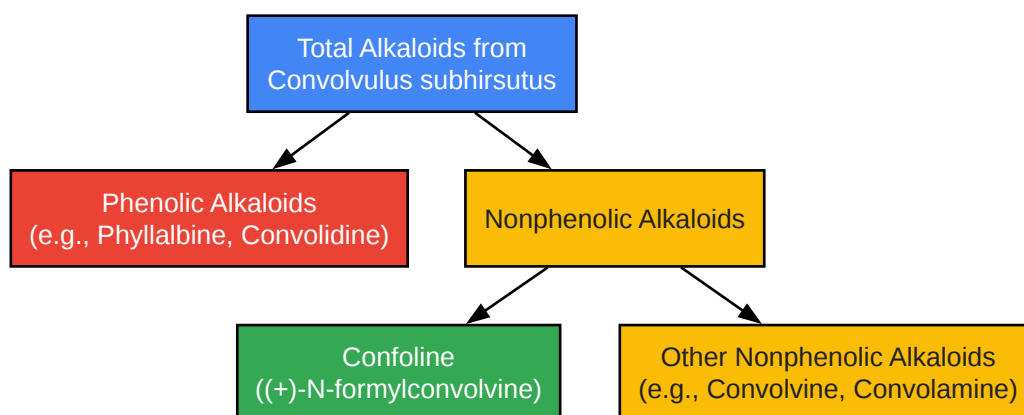
- Spectroscopic Analysis:
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectroscopy to confirm the structure of (+)-N-formylconvolvine.
- Quantitative Analysis:
 - High-Performance Liquid Chromatography (HPLC): Develop a validated HPLC method for the quantification of **Confoline** in the plant material and at various stages of the extraction process.

Visualizations

Experimental Workflow for Confoline Extraction





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